Solid-phase extraction (SPE) protocol for DETP from urine

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Compound of Interest		
Compound Name:	*O,O-Diethyl thiophosphate potassium salt*	
CAS No.:	*5871-17-0*	
Cat. No.:	*B008354*	*Get Quote*

Application Note: High-Performance Solid-Phase Extraction (SPE) of Diethyl Thiophosphate (DETP) from Human Urine[1][2]

Abstract & Principle of Extraction

Diethyl thiophosphate (DETP) is a non-specific dialkyl phosphate (DAP) metabolite serving as a critical biomarker for exposure to organophosphorus (OP) pesticides, including chlorpyrifos, diazinon, and parathion.[1][3]

The Challenge: DETP is a polar, hydrophilic, and strongly acidic compound (pKa

1.5–2.5).[3] Traditional C18 (reversed-phase) SPE fails to retain DETP effectively due to its high water solubility and ionization at physiological pH.[1][2] Furthermore, urine is a complex matrix containing salts, pigments, and organic acids that suppress ionization in Mass Spectrometry.[3]

The Solution: This protocol utilizes Polymeric Weak Anion Exchange (WAX).[1][2]

- Mechanism: The WAX sorbent contains a tertiary amine functional group.[1][2] At acidic pH (pH 4–5), the amine is protonated (

) and acts as an anion exchanger, retaining the negatively charged DETP (

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).[3]

- Elution: By switching to a highly basic solvent (pH > 10), the sorbent's amine is deprotonated (neutralized), releasing the DETP anion for collection.[3] This "catch-and-release" mechanism provides superior cleanup compared to simple protein precipitation or Liquid-Liquid Extraction (LLE).[1][2]

Materials & Reagents

Component	Specification	Purpose
SPE Cartridge	Polymeric WAX (30 mg / 1 cc) (e.g., Oasis WAX, Strata-X-AW)	Selective retention of acidic metabolites.[1][2][3]
Internal Standard	DETP-d10 or Dibutyl phosphate (DBP)	Correction for matrix effects and recovery losses.[1][2]
Loading Buffer	2% Formic Acid in Water (pH ~2.[1][2][3]5)	Acidifies sample to ensure WAX sorbent is charged ( ).[1][2]
Wash Solvent 1	25 mM Ammonium Acetate (pH 4.[1][2][3]5)	Removes salts and polar interferences.[1][2]
Wash Solvent 2	100% Methanol	Removes hydrophobic neutrals/bases retained by RP mechanism.[1][2][3]
Elution Solvent	5% Ammonium Hydroxide (NH_4OH) in Methanol	Neutralizes sorbent to release DETP.[1][2]
Reconstitution	0.1% Formic Acid in 95:5 Water:Acetonitrile	Matches LC mobile phase starting conditions.

Experimental Protocol

Step 1: Sample Pre-treatment[1][2][4][5][6]

- Thaw urine samples at room temperature and vortex for 30 seconds.

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- Aliquot 1.0 mL of urine into a clean glass tube.
- Spike with 50 µL of Internal Standard (DETP-d10, 100 ng/mL).
- (Optional)Deconjugation: Add 10 µL

  -glucuronidase/sulfatase. Incubate at 37°C for 4 hours. Note: DAPs are primarily excreted in free form, but this step ensures total metabolite capture.[2][3]
- Acidification: Add 1.0 mL of Loading Buffer (2% Formic Acid).[1][2] Vortex.
  - Critical: Final pH must be < 5.0 to ensure the SPE sorbent amine is protonated.[2]

Step 2: SPE Cartridge Conditioning

- Condition: 1.0 mL Methanol (Flow: 2-3 mL/min).
- Equilibrate: 1.0 mL Water (Flow: 2-3 mL/min).
  - Caution: Do not let the cartridge dry out after equilibration.[1][2]

Step 3: Loading

- Load the pre-treated urine sample (approx. 2 mL total) onto the cartridge.[1][2]
- Flow rate: Slow (approx. 1 mL/min) to maximize ion-exchange interaction.

Step 4: Washing (Interference Removal)[1][2]

- Wash 1 (Ionic Wash): 1.0 mL 25 mM Ammonium Acetate (pH 4.5).
  - Purpose: Removes urinary salts and proteins that do not bind to the WAX.
- Wash 2 (Organic Wash): 1.0 mL 100% Methanol.
  - Purpose: Removes neutral organic compounds and hydrophobic pigments retained by the polymeric backbone.[2] DETP remains bound by ionic interaction.[1][2][3]
- Dry: Apply high vacuum (10 inHg) for 2–5 minutes to remove excess methanol.

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Step 5: Elution

- Elute: 2 x 500 µL of 5% NH_4OH in Methanol.
- Collect eluate in a clean polypropylene or silanized glass tube.[1][2][3]
  - Mechanism:[1][2][4][5] The high pH deprotonates the WAX amine, breaking the ionic bond and releasing DETP.

Step 6: Post-Processing

- Evaporate to dryness under a gentle stream of Nitrogen (

) at 40°C.
- Reconstitute in 100 µL of Mobile Phase A (0.1% Formic Acid in Water).
- Filter (optional) through 0.2 µm PTFE filter if particulates are visible.[1][2][3]
- Inject 5–10 µL into LC-MS/MS.

Visualized Workflows

Figure 1: SPE Mechanism of Action (WAX)

This diagram illustrates the chemical interaction between the DETP analyte and the WAX sorbent during the retention and elution phases.

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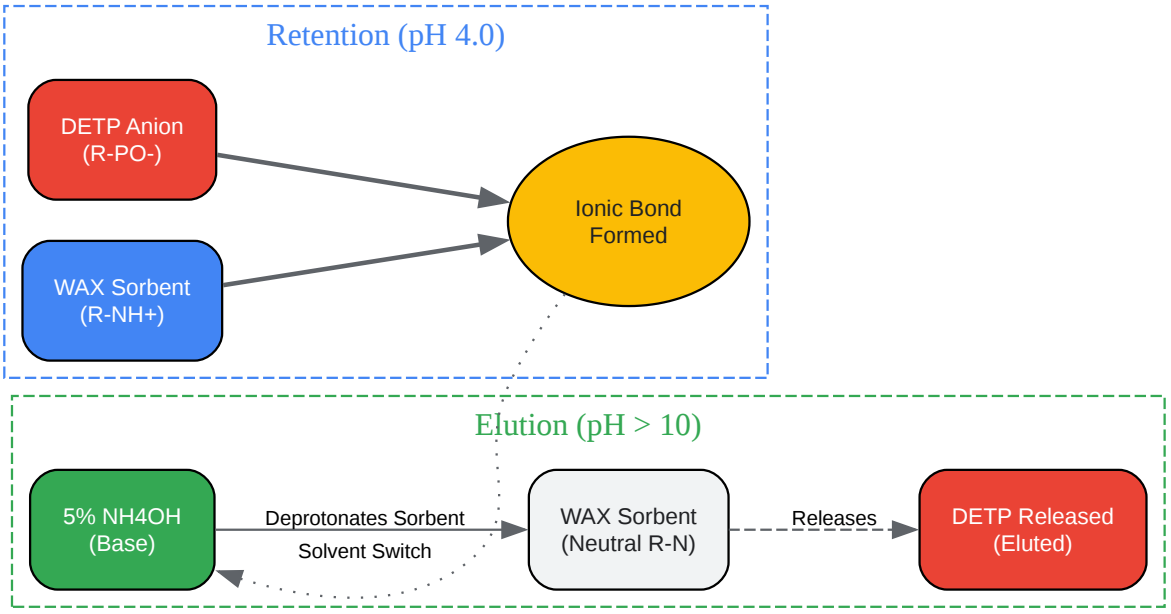

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Caption: Ionic retention of DETP on protonated WAX sorbent (left) and release via neutralization of the sorbent amine (right).[1][3]

Figure 2: Analytical Workflow

The complete "Sample-to-Result" pathway ensures traceability and logical flow.[1][2]

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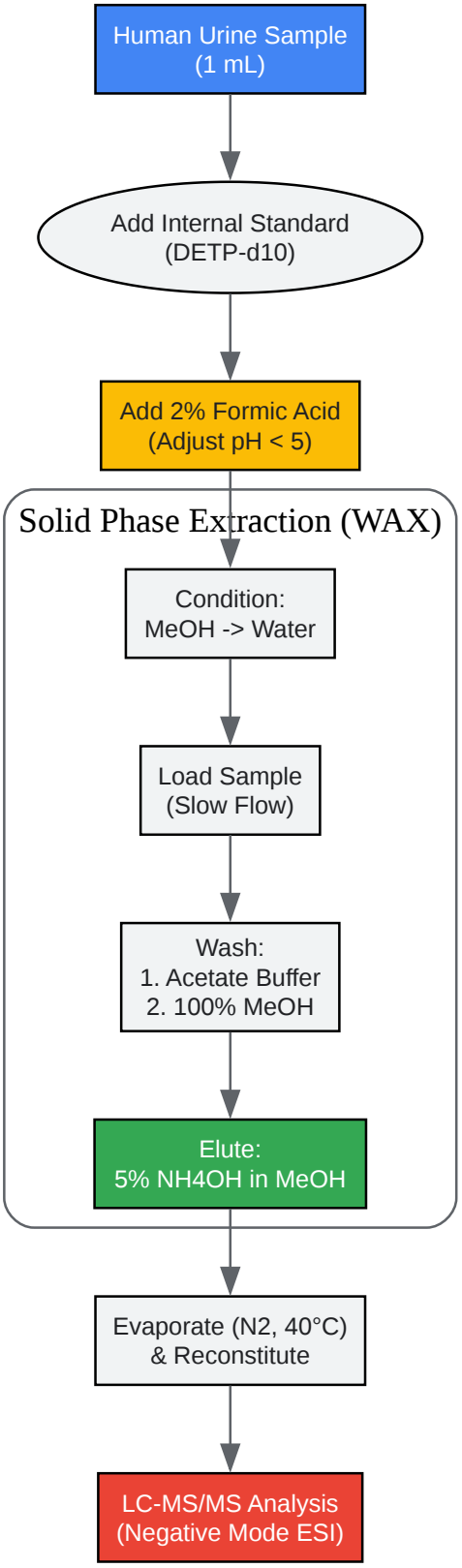

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Caption: Step-by-step analytical workflow from urine collection to LC-MS/MS quantification.

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Validation & Performance Metrics

The following performance criteria are typical for this WAX protocol when validated against CDC guidelines.

Parameter	Performance Goal	Notes
Recovery	85% – 105%	WAX provides higher recovery than LLE for polar DAPs.[1][2]
Matrix Effect	< 15% Suppression	The dual wash (Buffer + MeOH) removes most suppressors.[1][2]
LOD (Limit of Detection)	0.1 ng/mL	Highly sensitive; suitable for general population background levels.[1][2]
Linearity ( )	> 0.995	Range: 0.5 – 100 ng/mL.[1][2]
Precision (CV)	< 10%	Intra-day and Inter-day.[1][2]

Troubleshooting Guide

- Low Recovery:
  - Cause: Sample pH was too high during loading.
  - Fix: Ensure urine is acidified to pH < 5.[1][2]0. If the WAX sorbent is not protonated, DETP will flow through.[2][3]
- High Backpressure:
  - Cause: Particulates in urine.[1][2][3][4][6][7]
  - Fix: Centrifuge urine at 3000 x g for 5 mins before loading.[1][2]
- Poor Sensitivity (MS):

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- Cause: Incomplete evaporation of Ammonia from elution step.[1][2]
- Fix: Ensure evaporation goes to complete dryness to remove traces of NH_4OH, which can affect mobile phase pH.[2][3]

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